

# An In-depth Technical Guide on the Early Military Applications of Methylamine Nitrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methylamine nitrate

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## Introduction

**Methylamine nitrate**, also known as monomethylamine nitrate (MMAN), is an energetic salt that saw its initial significant military application during World War II by German forces.[1][2] Its adoption was driven by its favorable oxygen balance compared to the more commonly used ammonium nitrate, which allowed for more efficient and complete combustion in explosive compositions.[1][2] This technical guide provides a comprehensive overview of the early uses of **methylamine nitrate** in military applications, focusing on its synthesis, explosive properties, and the experimental protocols used to characterize it.

## Synthesis of Methylamine Nitrate

The primary method for synthesizing **methylamine nitrate** is through the acid-base neutralization reaction of methylamine with nitric acid.[1] Another method involves the reaction of ammonium nitrate with formaldehyde.[3]

## Experimental Protocol: Neutralization of Methylamine with Nitric Acid

This laboratory-scale procedure outlines the synthesis of **methylamine nitrate** through the neutralization of methylamine by nitric acid.

#### Materials:

- Methylamine ( $\text{CH}_3\text{NH}_2$ ) solution
- Nitric acid ( $\text{HNO}_3$ ), 60% solution
- Distilled water
- Ice bath
- pH indicator or pH meter
- Crystallizing dish
- Vacuum filtration apparatus

#### Procedure:

- A solution of methylamine is prepared in a reaction vessel placed within an ice bath to manage the exothermic nature of the reaction.
- Slowly, and with constant stirring, a 60% solution of nitric acid is added to the methylamine solution.
- The pH of the mixture is continuously monitored. The addition of nitric acid is halted once a neutral pH (approximately 7.0) is achieved, indicating the complete neutralization of the methylamine.
- The resulting solution of **methylamine nitrate** is then gently heated to evaporate excess water, concentrating the solution.
- The concentrated solution is transferred to a crystallizing dish and allowed to cool slowly at room temperature.
- As the solution cools, **methylamine nitrate** crystals will form.
- The crystals are collected by vacuum filtration and washed with a small amount of cold distilled water to remove any remaining impurities.

- The purified crystals are then dried in a desiccator.

## Experimental Protocol: Synthesis from Ammonium Nitrate and Formaldehyde

A high-yield synthesis method involves the reaction of ammonium nitrate and formaldehyde.[3]

Materials:

- Ammonium nitrate ( $\text{NH}_4\text{NO}_3$ )
- Formaldehyde ( $\text{HCHO}$ ), 37% solution
- Heating apparatus with temperature control
- Reaction vessel

Procedure:

- Ammonium nitrate is dissolved in a 37% formaldehyde solution in the reaction vessel.
- The mixture is heated to and maintained at a temperature between  $95^\circ\text{C}$  and  $105^\circ\text{C}$  for approximately 2 hours.[3]
- The reaction mixture, now containing **methylamine nitrate**, is then subjected to evaporation to remove excess water to the desired concentration.[3]

## Physicochemical and Explosive Properties

**Methylamine nitrate** is a white crystalline solid with several key properties relevant to its military applications.

| Property          | Value   | Reference(s) |
|-------------------|---|--------------|
| Molecular Formula | CH <sub>6</sub> N <sub>2</sub> O <sub>3</sub> | [1]          |
| Molecular Weight  | 94.07 g/mol                                   | [1]          |
| Melting Point     | 104.7–108.5 °C                                | [1]          |
| Boiling Point     | 206.8 °C                                      | [1]          |
| Density           | 1.243 g/cm <sup>3</sup> at 20°C               | [1]          |

## Explosive Performance Characteristics

While specific quantitative data for pure **methylamine nitrate** from the early military era is scarce in open literature, its performance can be inferred from its use in compositions and comparison to other explosives. It was recognized for providing a better oxygen balance in explosive mixtures than ammonium nitrate.[1][2]

| Parameter                                 | Description  | Typical Value/Observation   | Reference(s) |
|---|--|---|--------------|
| Detonation Velocity                       | The speed at which the detonation wave propagates through the explosive.   | A Tovex water-gel explosive formulation containing methylamine nitrate and ammonium nitrate has a reported detonation velocity of 6,300 m/s. The detonation velocity of pure methylamine nitrate is not readily available in the reviewed literature. | [1]          |
| Brisance (Trauzl Lead Block Test)         | A measure of the shattering power of an explosive, determined by the expansion of a lead block cavity upon detonation of a 10-gram sample. | Specific Trauzl test results for methylamine nitrate are not available in the reviewed literature. For comparison, TNT has a Trauzl rating of 30 cm <sup>3</sup> /g.  | [4]          |
| Impact Sensitivity (BAM Fall Hammer Test) | Measures the sensitivity of an explosive to initiation by impact. A weight is dropped from varying heights onto a sample.                  | Specific BAM fall hammer test results for methylamine nitrate are not available in the reviewed literature. The test involves dropping a weight onto the material to determine the energy required for initiation.                                    |              |

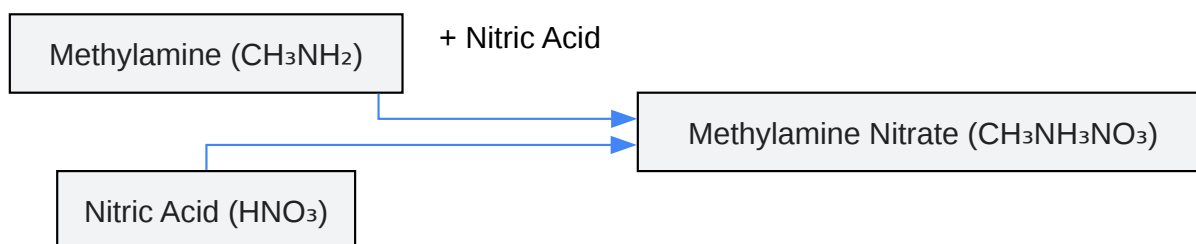
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|---|--|---|
| Friction Sensitivity<br>(BAM Friction Test) | Assesses the sensitivity of an explosive to initiation by friction between two surfaces. | Specific BAM friction test results for methylamine nitrate are not available in the reviewed literature. The test subjects the material to friction between a porcelain pin and plate under a specified load. |
|   |  |   |

## Early Military Applications and Formulations

**Methylamine nitrate** was utilized by Germany during World War II as a component in explosive compositions.[1][2] It was often used in combination with other explosives to enhance their performance due to its superior oxygen balance. One such application was in a fusible explosive blend for filling missiles, which also contained sodium nitrate and cyclonite (RDX).[5] The improved oxygen balance allowed for a more complete and energetic detonation of the main explosive charge.

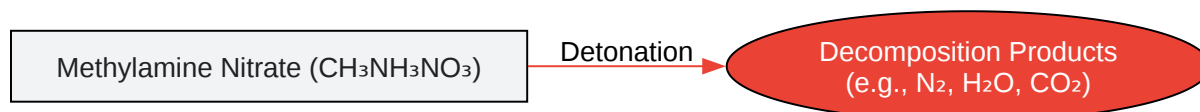
## Experimental Workflows and Signaling Pathways

The synthesis and decomposition of **methylamine nitrate** can be represented by the following diagrams.



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Caption: Synthesis of **Methylamine Nitrate** via Neutralization.



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Caption: Detonation Pathway of **Methylamine Nitrate**.

## Conclusion

**Methylamine nitrate** played a notable, albeit not primary, role in military explosives during World War II, particularly for the German military. Its key advantage was its ability to improve the oxygen balance of explosive formulations, leading to more efficient energy release. While detailed quantitative performance data from that era on the pure compound is not widely available, its synthesis and fundamental properties are well-understood. The legacy of its early military use paved the way for its later application in commercial explosives, such as water-gel slurries. Further research into declassified military archives may provide more specific details on its historical formulations and performance characteristics.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Early Military Applications of Methylamine Nitrate]. BenchChem, [2025]. [Online PDF]. Available at:

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